

A Technical Guide to 2-Ethyl-3-methylpyrazine-d3 for Advanced Research

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Compound of Interest

Compound Name: **2-Ethyl-3-methylpyrazine-d3**

Cat. No.: **B15138741**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **2-Ethyl-3-methylpyrazine-d3**, a deuterated analog of the naturally occurring flavor compound 2-ethyl-3-methylpyrazine. This guide is intended for professionals in research, analytical chemistry, and drug development who utilize stable isotope-labeled compounds as internal standards for quantitative analysis.

Introduction

2-Ethyl-3-methylpyrazine-d3 (CAS No. 1335401-33-6) is a synthetic, isotopically labeled compound where three hydrogen atoms on the methyl group have been replaced with deuterium.^[1] This substitution results in a molecule that is chemically identical to its non-deuterated counterpart but has a higher molecular weight. This key difference allows for its use as an ideal internal standard in mass spectrometry-based analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] The co-elution of the deuterated standard with the native analyte allows for precise and accurate quantification by correcting for variations in sample preparation and instrument response. This technique, known as Stable Isotope Dilution Analysis (SIDA), is the gold standard for the quantification of volatile and semi-volatile compounds in complex matrices.

Commercial Suppliers and Physical Properties

While several suppliers offer the non-deuterated form of 2-ethyl-3-methylpyrazine, the availability of the deuterated (d3) version is more specialized. The following table summarizes the known commercial supplier and available technical data. Researchers are advised to request a lot-specific Certificate of Analysis (CoA) from the supplier to obtain precise quantitative information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity	Isotopic Enrichment
MedChem Express (MCE)	2-Ethyl-3-methylpyrazine-d3	1335401-33-6	C ₇ H ₇ D ₃ N ₂	125.19	Information not publicly available.	Information not publicly available.

Note: Data regarding purity and isotopic enrichment are typically found on the Certificate of Analysis (CoA) provided by the supplier.

Experimental Protocols

The primary application of **2-Ethyl-3-methylpyrazine-d3** is as an internal standard in Stable Isotope Dilution Analysis (SIDA) for the quantification of 2-ethyl-3-methylpyrazine in various samples, particularly in food and beverage products where it contributes to the flavor profile. The following is a representative experimental protocol for the analysis of pyrazines in a liquid matrix (e.g., coffee) using Headspace Solid-Phase Microextraction (HS-SPME) coupled with GC-MS.

Objective: To quantify the concentration of 2-ethyl-3-methylpyrazine in a liquid sample using **2-Ethyl-3-methylpyrazine-d3** as an internal standard.

Materials:

- Sample: Liquid matrix (e.g., filtered coffee, beer).
- Internal Standard (IS) Stock Solution: Prepare a stock solution of **2-Ethyl-3-methylpyrazine-d3** in methanol at a concentration of 100 µg/mL.

- Calibration Standard Stock Solution: Prepare a stock solution of non-deuterated 2-ethyl-3-methylpyrazine in methanol at a concentration of 100 µg/mL.
- Working Calibration Solutions: Prepare a series of calibration standards by spiking a control matrix (e.g., deionized water) with known concentrations of the calibration standard stock solution and a constant concentration of the internal standard stock solution.
- Vials: 20 mL headspace vials with PTFE-faced silicone septa.
- Solid-Phase Microextraction (SPME) Fiber: Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) is recommended for broad volatile compound coverage.
- Gas Chromatograph-Mass Spectrometer (GC-MS): Equipped with a capillary column suitable for volatile compound analysis (e.g., DB-WAX or HP-INNOWAX, 30 m x 0.25 mm i.d., 0.25 µm film thickness).

Procedure:

- Sample Preparation:
 - Pipette 5 mL of the liquid sample into a 20 mL headspace vial.
 - Spike the sample with a known amount of the **2-Ethyl-3-methylpyrazine-d3** internal standard stock solution to achieve a final concentration within the calibrated range.
 - For coffee samples, the addition of a saturated NaCl solution can enhance the release of volatile compounds.^[2]
 - Seal the vial immediately.
- Headspace Solid-Phase Microextraction (HS-SPME):
 - Equilibration: Incubate the sealed vial at 60-80°C for 15-30 minutes with agitation to allow the volatile compounds to partition into the headspace.^[2]
 - Extraction: Expose the SPME fiber to the headspace of the vial for a fixed time (e.g., 30 minutes) at the same temperature with continued agitation.

- GC-MS Analysis:

- Desorption: Immediately after extraction, insert the SPME fiber into the GC inlet for thermal desorption at 250-270°C for 5-10 minutes.[2]
- Gas Chromatography Parameters (Representative):
 - Carrier Gas: Helium at a constant flow of 1.0-1.2 mL/min.[2]
 - Oven Program: Start at 40-50°C (hold for 2-5 minutes), ramp to 230-250°C at a rate of 3-5°C/min.[2]
- Mass Spectrometry Parameters (Representative):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Ion Source Temperature: 230°C.[2]
 - Quadrupole Temperature: 150°C.[2]
 - Scan Mode: Selected Ion Monitoring (SIM) to monitor characteristic ions for both the analyte and the internal standard.
 - 2-ethyl-3-methylpyrazine (Analyte): Monitor characteristic ions (e.g., m/z 122, 107).
 - **2-Ethyl-3-methylpyrazine-d3** (Internal Standard): Monitor characteristic ions (e.g., m/z 125, 110).

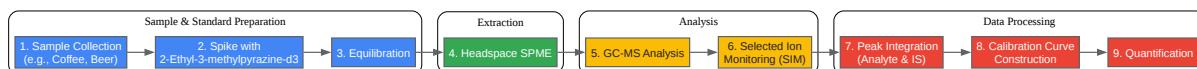
- Data Analysis:

- Integrate the peak areas of the selected ions for both the analyte and the internal standard.
- Calculate the response ratio (analyte peak area / internal standard peak area).
- Construct a calibration curve by plotting the response ratio against the concentration of the calibration standards.

- Determine the concentration of 2-ethyl-3-methylpyrazine in the sample by interpolating its response ratio on the calibration curve.

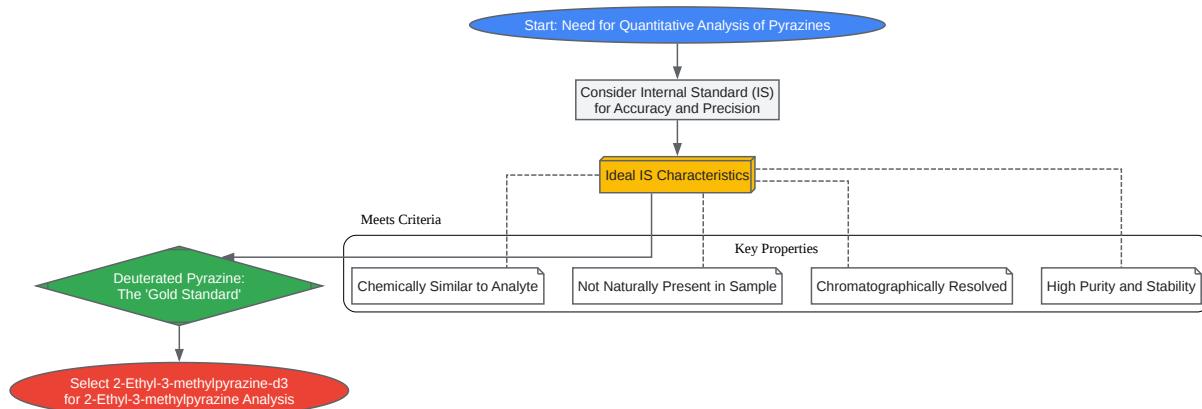
Visualizations

As **2-Ethyl-3-methylpyrazine-d3** is a synthetic compound primarily used as an analytical standard, it is not involved in biological signaling pathways. The following diagrams illustrate the logical workflow for its application in Stable Isotope Dilution Analysis (SIDA) and the selection process for an appropriate internal standard.



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Caption: A flowchart illustrating the key stages of a Stable Isotope Dilution Analysis (SIDA) workflow.



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Caption: A logical diagram illustrating the selection process for an ideal internal standard in pyrazine analysis.

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References

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